

Technical Guide: Safety and Handling of (E)-2-Bromo-2-butenenitrile

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development settings. The information provided is based on available data for **(E)-2-Bromo-2-butenenitrile** and structurally related compounds. A comprehensive Safety Data Sheet (SDS) for this specific compound was not available at the time of writing. All handling of this chemical should be conducted by qualified personnel who have performed a thorough risk assessment.

Introduction

(E)-2-Bromo-2-butenenitrile (CAS No. 24325-95-9) is an unsaturated organobromine nitrile. [1][2] While specific toxicological data for this compound is limited, its structural features—an α,β -unsaturated nitrile and a carbon-bromine bond—suggest that it should be handled as a potentially hazardous substance. This guide provides a summary of its known properties, anticipated hazards, and recommended safety and handling procedures.

Physicochemical and Toxicological Data

Quantitative data for **(E)-2-Bromo-2-butenenitrile** is primarily based on computational models. [1] The toxicological data is inferred from related compounds, as specific experimental data for this compound is not readily available.

Table 1: Physicochemical Properties of **(E)-2-Bromo-2-butenenitrile**



Property	Value	Source
Molecular Formula	C ₄ H ₄ BrN	[1][2]
Molecular Weight	145.99 g/mol	[1]
CAS Number	24325-95-9	[1][2]
Appearance	Not specified (likely a liquid or low-melting solid)	Inferred
Boiling Point	Not specified	
Melting Point	Not specified	_
Density	Not specified	_
Solubility	Not specified	_
Vapor Pressure	Not specified	_
logP (Octanol/Water Partition Coefficient)	1.7	[1]

Table 2: Estimated Toxicological Hazards



Hazard	Anticipated Effect	Basis for Estimation
Acute Oral Toxicity	Potentially toxic if swallowed.	Aliphatic nitriles can be metabolized to cyanide, and some brominated compounds exhibit oral toxicity.[3][4]
Acute Dermal Toxicity	Potentially toxic in contact with skin. Can be absorbed through the skin.	Organobromine compounds and nitriles can be absorbed dermally.[3]
Acute Inhalation Toxicity	Potentially toxic if inhaled. Vapors may be irritating to the respiratory system.	Unsaturated nitriles can be respiratory irritants.[3]
Skin Corrosion/Irritation	Expected to be a skin irritant.	Many reactive organic compounds, including nitriles and brominated compounds, are skin irritants.[3]
Eye Damage/Irritation	Expected to cause serious eye irritation.	As with skin irritation, this is a common property of reactive organic molecules.[3]
Carcinogenicity/Mutagenicity	Data not available. Some brominated organic compounds are known or suspected carcinogens.[5][6]	
Reactivity Hazards	Can be reactive. Incompatible with strong acids, bases, and oxidizing agents.	Nitriles can react with acids and bases.[4]

Hazard Identification and Signaling Pathways

While specific signaling pathways for the toxicity of **(E)-2-Bromo-2-butenenitrile** are not documented, the potential for toxicity stems from its chemical structure. The α,β -unsaturated nitrile is a Michael acceptor and can react with biological nucleophiles, such as sulfhydryl groups in proteins and glutathione. This can lead to cellular dysfunction and oxidative stress. Furthermore, metabolism of the nitrile group could potentially release cyanide, which is a potent



inhibitor of cellular respiration. The carbon-bromine bond may also undergo metabolic activation to reactive intermediates.

Experimental Protocols for Safe Handling

The following protocols are general best practices for handling hazardous liquid chemicals and should be adapted to specific laboratory conditions through a formal risk assessment.

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The following provides a general guideline.

Table 3: Recommended Personal Protective Equipment

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors.[7][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Check manufacturer's glove compatibility data.	Prevents skin contact. Nitrile gloves are a common choice for many organic chemicals.[4] [7][8]
Body Protection	Laboratory coat, closed-toe shoes. For larger quantities, a chemical-resistant apron or suit may be necessary.	Protects skin from splashes and spills.[9]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If engineering controls are insufficient, a respirator with an appropriate organic vapor cartridge may be required.	Minimizes inhalation of vapors. [7][9]

Engineering Controls



- Ventilation: All work with (E)-2-Bromo-2-butenenitrile should be conducted in a certified chemical fume hood to minimize inhalation exposure.[10]
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[11]

Storage and Handling

- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area away from incompatible materials such as strong acids, bases, and oxidizing agents.
 [12][13]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Use the smallest quantity of material necessary for the experiment. Wash hands thoroughly after handling.[11][13]

Spill Response

In the event of a spill, follow these procedures:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.[14]
- Assess the Spill: From a safe distance, assess the extent of the spill and any immediate hazards (e.g., proximity to ignition sources).[15]
- Don Appropriate PPE: Before attempting to clean up, don the appropriate PPE as outlined in Table 3.
- Contain the Spill: For liquid spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[16][17]
- Clean Up: Carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water.[15]
- Decontaminate: Decontaminate all equipment used in the cleanup and wash hands thoroughly.



• Report: Report the spill to the appropriate environmental health and safety personnel.[14]

Disposal

Dispose of **(E)-2-Bromo-2-butenenitrile** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not pour down the drain.[18]

Visualizations

The following diagrams illustrate general safety workflows relevant to handling **(E)-2-Bromo-2-butenenitrile**.



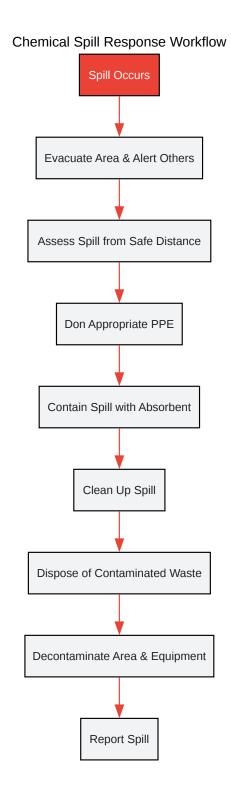
General Laboratory Safety Workflow Preparation Conduct Risk Assessment Gather Appropriate PPE Prepare Work Area (Fume Hood, Spill Kit) Handling Don PPE Handle (E)-2-Bromo-2-butenenitrile Post-Handling Clean Work Area Dispose of Hazardous Waste Doff PPE

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Wash Hands

Caption: General workflow for safely handling hazardous chemicals.





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Caption: Workflow for responding to a chemical spill.



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